

Physicochemical Properties of 2,2'-Ethylenedianiline: A Technical Guide

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Compound of Interest

Compound Name: 2,2'-Ethylenedianiline

Cat. No.: B146408

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2,2'-Ethylenedianiline**. The information is presented in a structured format to facilitate easy access and comparison of data. Detailed experimental protocols for key analytical procedures are also included to assist in laboratory investigations.

Core Physicochemical Data

The fundamental physicochemical properties of **2,2'-Ethylenedianiline** are summarized in the table below. These values are essential for understanding the compound's behavior in various chemical and biological systems.

| Property | Value | Source(s) |
|-------------------|-------------------------------------------------------------------------------------------------------------------------------------|-----------------|
| Molecular Formula | C ₁₄ H ₁₆ N ₂ | [1][2][3] |
| Molecular Weight | 212.29 g/mol | [1][3] |
| Melting Point | 72-77 °C | [1][4][5] |
| Boiling Point | 382.4 °C at 760 mmHg (estimated) | [4][6] |
| Solubility | Water: 124.8 mg/L @ 25 °C (estimated) Slightly soluble in Chloroform and Methanol Soluble in DMSO (200 mg/mL with ultrasound) | [1][5][6][7] |
| pKa | 4.49 ± 0.10 (Predicted) | [1][5] |
| LogP (o/w) | 1.929 (estimated) | [6] |
| Appearance | Pale Yellow to Beige Solid / Brown Powder | [1][5][8] |
| CAS Number | 34124-14-6 | [1][2][3][4][6] |

Experimental Protocols

Detailed methodologies for determining key physicochemical parameters are outlined below. These protocols are based on standard laboratory practices and can be adapted for specific experimental conditions.

Determination of Melting Point

The melting point of **2,2'-Ethylenedianiline** can be determined using a capillary melting point apparatus.[9][10][11][12]

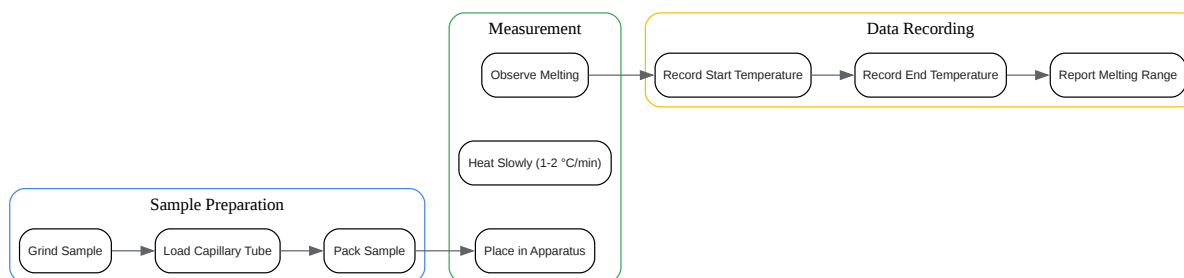
Apparatus and Materials:

- Melting point apparatus (e.g., DigiMelt or similar)

- Capillary tubes (one end sealed)
- **2,2'-Ethylenedianiline** sample, finely powdered
- Mortar and pestle (optional)
- Spatula

Procedure:

- **Sample Preparation:** Place a small amount of **2,2'-Ethylenedianiline** on a clean, dry surface. If necessary, gently grind the solid to a fine powder using a mortar and pestle.[10]
- **Capillary Tube Loading:** Push the open end of a capillary tube into the powdered sample. A small amount of solid should enter the tube.
- **Packing the Sample:** Invert the capillary tube and tap the sealed end gently on a hard surface to pack the solid at the bottom. The packed sample height should be approximately 1-2 mm.[10]
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus.
- **Heating and Observation:**
 - For an unknown sample, a rapid heating rate (e.g., 10-20 °C/min) can be used to determine an approximate melting range.[9]
 - For a more precise measurement, set the starting temperature to about 15-20 °C below the expected melting point and use a slow heating rate of 1-2 °C/minute.[9][11]
- **Data Recording:** Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting). This range is the melting point.[11][12]



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Melting Point Determination Workflow

Determination of Boiling Point

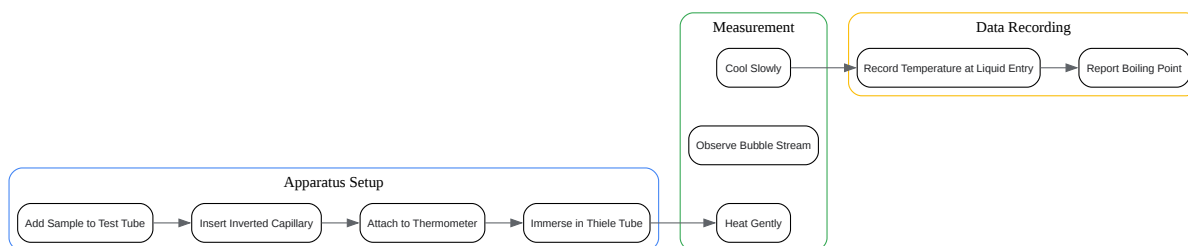
The boiling point of **2,2'-Ethylenedianiline** can be determined using the Thiele tube method, which is suitable for small sample volumes.^{[13][14][15][16]}

Apparatus and Materials:

- Thiele tube
- Small test tube
- Capillary tube (one end sealed)
- Thermometer
- Heating source (e.g., Bunsen burner)
- Mineral oil or other suitable heating fluid
- **2,2'-Ethylenedianiline** sample

Procedure:

- **Sample Preparation:** Place a few milliliters of molten **2,2'-Ethylenedianiline** into a small test tube.
- **Capillary Tube Insertion:** Place a capillary tube, with its sealed end facing upwards, into the test tube containing the sample.[\[14\]](#)
- **Assembly:** Attach the test tube to a thermometer. The bulb of the thermometer should be level with the sample.
- **Heating:** Immerse the assembly in a Thiele tube filled with a heating fluid, ensuring the sample is below the fluid level. Gently heat the side arm of the Thiele tube.[\[14\]](#)
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Data Recording:** Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.[\[14\]](#)[\[15\]](#)



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Boiling Point Determination Workflow

Determination of Solubility

A general procedure to determine the solubility of **2,2'-Ethylenedianiline** in a given solvent is as follows.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

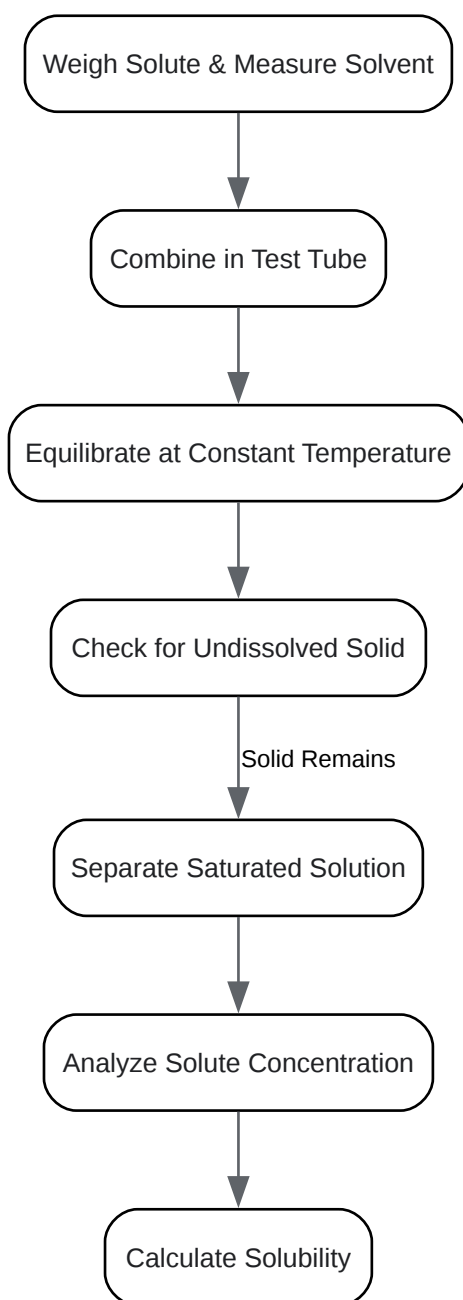
Apparatus and Materials:

- Test tubes or vials
- Spatula
- Balance
- Vortex mixer or magnetic stirrer
- Temperature-controlled water bath or shaker
- **2,2'-Ethylenedianiline** sample
- Solvent of interest

Procedure:

- Sample Preparation: Weigh a known amount of **2,2'-Ethylenedianiline**.
- Solvent Addition: Add a measured volume of the solvent to a test tube containing the weighed sample.
- Equilibration: Vigorously shake or stir the mixture to facilitate dissolution. Place the test tube in a temperature-controlled environment (e.g., 25 °C) and allow it to equilibrate for a sufficient period (e.g., 24 hours) to ensure saturation.[\[19\]](#)[\[20\]](#)
- Observation: After equilibration, visually inspect the sample. If all the solid has dissolved, add more of the compound and repeat the equilibration step. If undissolved solid remains, the solution is saturated.
- Quantification (for quantitative analysis):

- Carefully separate the saturated solution from the undissolved solid (e.g., by filtration or centrifugation).
- Analyze the concentration of **2,2'-Ethylenedianiline** in a known volume of the supernatant using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC).^[21]
- Calculate the solubility in terms of mass per unit volume (e.g., mg/mL or g/L).



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Solubility Determination Workflow

Determination of pKa

The pKa of **2,2'-Ethylenedianiline** can be determined by potentiometric titration.[\[22\]](#)[\[23\]](#)[\[24\]](#)

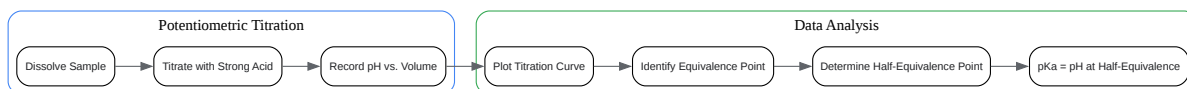
Apparatus and Materials:

- pH meter with a combination pH electrode
- Burette
- Magnetic stirrer and stir bar
- Beaker
- Standardized solution of a strong acid (e.g., 0.1 M HCl)
- **2,2'-Ethylenedianiline** sample
- Solvent (e.g., water or a water-cosolvent mixture if solubility is low)
- Inert gas supply (e.g., nitrogen)

Procedure:

- Sample Preparation: Accurately weigh a sample of **2,2'-Ethylenedianiline** and dissolve it in a known volume of the chosen solvent in a beaker.
- Apparatus Setup: Place the beaker on a magnetic stirrer, add a stir bar, and immerse the pH electrode in the solution. If necessary, purge the solution with an inert gas to remove dissolved carbon dioxide.[\[22\]](#)
- Titration:
 - Record the initial pH of the solution.
 - Add the standardized strong acid titrant in small, accurately measured increments from the burette.

- After each addition, allow the pH reading to stabilize and record the pH and the total volume of titrant added.[22]
- Data Analysis:
 - Plot a titration curve of pH versus the volume of titrant added.
 - Determine the equivalence point, which is the point of steepest inflection on the curve.
 - The pKa is equal to the pH at the half-equivalence point, where half of the base has been neutralized.



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pKa Determination Workflow

Spectroscopic Data Acquisition Protocols

While specific spectral data for **2,2'-Ethylenedianiline** is not provided here, the following are general protocols for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the molecular structure of a compound.[25][26][27][28]

Procedure:

- Sample Preparation: Dissolve approximately 5-20 mg of **2,2'-Ethylenedianiline** in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) in an NMR tube to a final volume of about 0.6-0.7 mL.[26]

- Instrument Setup: Place the NMR tube in the spectrometer's probe.
- Data Acquisition: Acquire the desired NMR spectra (e.g., ^1H NMR, ^{13}C NMR). This involves tuning and shimming the instrument and setting the appropriate acquisition parameters.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction.
- Spectral Analysis: Analyze the chemical shifts, integration, and coupling patterns to determine the structure of the molecule.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Procedure:

- Sample Preparation:
 - Solid (KBr pellet): Mix a small amount of finely ground **2,2'-Ethylenedianiline** with dry potassium bromide (KBr). Press the mixture into a thin, transparent pellet.
 - Solid (ATR): Place a small amount of the solid sample directly on the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Background Spectrum: Record a background spectrum of the empty sample compartment or the clean ATR crystal.
- Sample Spectrum: Record the IR spectrum of the prepared sample.
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups present in **2,2'-Ethylenedianiline** (e.g., N-H stretches, C-H stretches, aromatic C=C bonds).

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule and can be used for quantitative analysis.[\[29\]](#)[\[30\]](#)[\[31\]](#)[\[32\]](#)[\[33\]](#)

Procedure:

- **Sample Preparation:** Prepare a dilute solution of **2,2'-Ethylenedianiline** in a suitable UV-transparent solvent (e.g., ethanol, methanol, acetonitrile). The concentration should be adjusted to yield an absorbance in the optimal range of the spectrophotometer (typically 0.1 to 1.0).
- **Cuvette Preparation:** Use a quartz cuvette for measurements in the UV region. Rinse the cuvette with the solvent before filling it with the sample solution.[\[32\]](#)
- **Baseline Correction:** Record a baseline spectrum using a cuvette filled with the pure solvent.[\[33\]](#)
- **Sample Measurement:** Replace the solvent cuvette with the sample cuvette and record the UV-Vis spectrum over the desired wavelength range.
- **Data Analysis:** Identify the wavelength(s) of maximum absorbance (λ_{max}) and the corresponding absorbance values.

Signaling Pathways and Biological Activity

Currently, there is limited publicly available information on specific signaling pathways directly involving **2,2'-Ethylenedianiline**. Its primary applications are in the synthesis of polymers, dyes, and as a curing agent.[\[2\]](#)[\[4\]](#)[\[34\]](#) Further research would be required to elucidate any potential biological activities and associated signaling pathways.

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